

A Technical Guide to the Solubility of Tert-butyl 4-acetylpiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 4-acetylpiperidine-1-carboxylate*

Cat. No.: *B153368*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Tert-butyl 4-acetylpiperidine-1-carboxylate**, a key intermediate in pharmaceutical synthesis. While specific quantitative solubility data is not readily available in published literature, this document compiles and interprets available physicochemical properties to offer a robust qualitative assessment of its solubility profile. This guide also includes a detailed, generalized experimental protocol for determining the solubility of this compound in various solvents, which can be adapted for specific laboratory requirements. Furthermore, this document illustrates the compound's role in synthetic chemistry and outlines a logical workflow for solubility assessment through diagrams.

Introduction

Tert-butyl 4-acetylpiperidine-1-carboxylate (CAS No. 206989-61-9) is a heterocyclic organic compound widely utilized as a building block in the synthesis of complex pharmaceutical agents.^{[1][2]} Its unique structure, featuring a piperidine ring with both an acetyl group and a tert-butoxycarbonyl (Boc) protecting group, makes it a versatile synthon in drug discovery and development.^[2] Understanding the solubility of this intermediate is critical for its effective handling, reaction optimization, purification, and formulation. This guide aims to provide a detailed understanding of its solubility based on its structural features and available data.

Physicochemical Properties

The solubility of a compound is intrinsically linked to its physical and chemical properties. The key properties of **Tert-butyl 4-acetylpiperidine-1-carboxylate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₁ NO ₃	[3][4]
Molecular Weight	227.30 g/mol	[3][5]
Appearance	Light yellow oil or solid	[1]
Density	1.053 g/cm ³	[4]
Boiling Point	312.365 °C at 760 mmHg	[4][6]
Flash Point	142.714 °C	[4][6]
CAS Number	206989-61-9	[3][4]

Solubility Profile

Direct, experimentally determined quantitative solubility values for **Tert-butyl 4-acetylpiperidine-1-carboxylate** in common solvents are not widely reported in scientific literature. However, its solubility characteristics can be inferred from its molecular structure and predicted physicochemical parameters. The presence of a polar acetyl group and a non-polar Boc-protected piperidine ring suggests a degree of solubility in a range of organic solvents.

One source qualitatively describes it as having "low solubility in water due to its non-polar nature" and being "soluble in certain organic solvents like dichloromethane, etc." [7]

To further elucidate its likely solubility, we can examine its predicted lipophilicity (XLogP3-AA) and topological polar surface area (TPSA).

Parameter	Predicted Value	Implication for Solubility	Reference
XLogP3-AA	1.3	This positive value indicates a degree of lipophilicity, suggesting better solubility in non-polar organic solvents than in water.	[5]
Topological Polar Surface Area (TPSA)	46.6 Å ²	This moderate TPSA value, arising from the oxygen and nitrogen atoms, suggests the potential for some solubility in polar organic solvents.	[5][8]

Based on this information, the following general solubility profile can be expected:

- High Solubility: In non-polar and moderately polar organic solvents such as dichloromethane, chloroform, diethyl ether, and ethyl acetate.
- Moderate Solubility: In polar aprotic solvents like tetrahydrofuran (THF) and in polar protic solvents with significant non-polar character like longer-chain alcohols.
- Low to Negligible Solubility: In highly polar solvents like water.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data, a systematic experimental approach is necessary. The following protocol outlines a general method for determining the solubility of **Tert-butyl 4-acetylpiperidine-1-carboxylate**.

Objective: To determine the solubility of **Tert-butyl 4-acetylpiperidine-1-carboxylate** in various solvents at a specified temperature (e.g., 25 °C).

Materials:

- **Tert-butyl 4-acetylpiperidine-1-carboxylate**
- A range of solvents (e.g., water, ethanol, methanol, isopropanol, acetone, ethyl acetate, dichloromethane, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF))
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

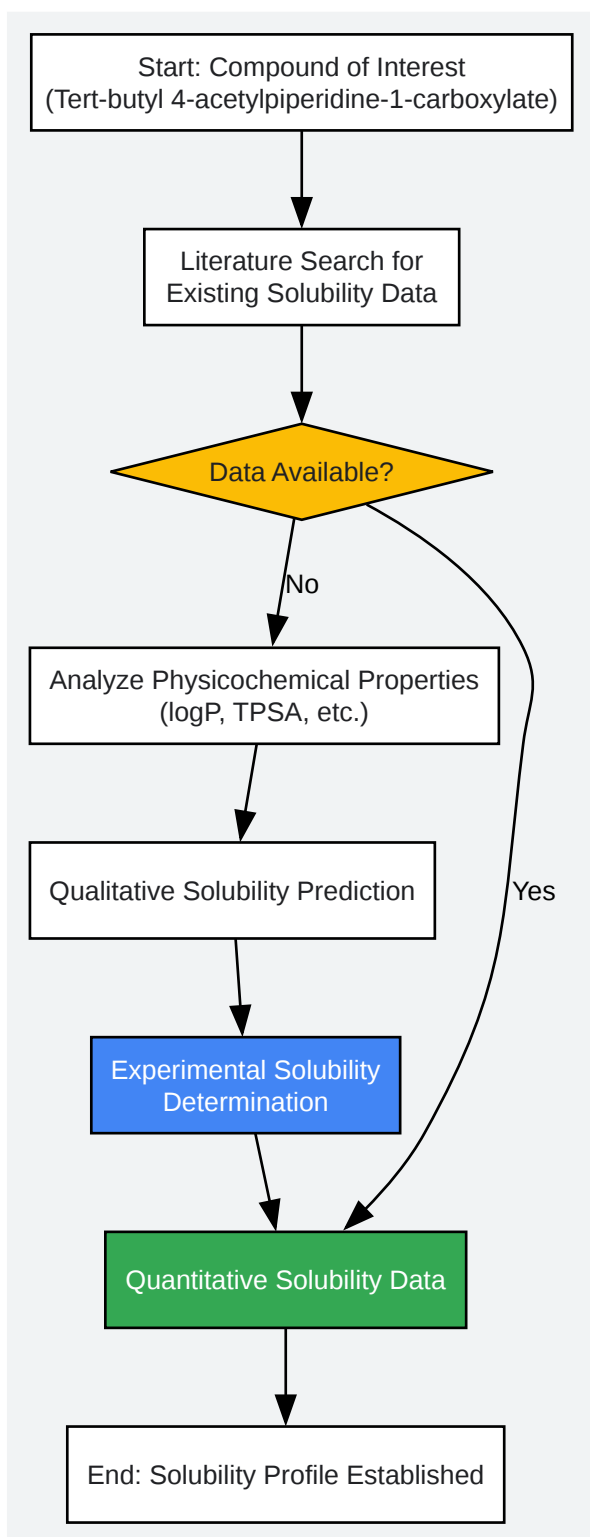
- Preparation of Saturated Solutions:
 - Add an excess amount of **Tert-butyl 4-acetylpiperidine-1-carboxylate** to a known volume of each solvent in a series of vials. The amount should be sufficient to ensure that a saturated solution is formed with undissolved solid remaining.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:

- After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Filter the collected supernatant through a syringe filter to remove any undissolved microparticles.
- Analysis:
 - Dilute the filtered, saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **Tert-butyl 4-acetylpiperidine-1-carboxylate**. A pre-established calibration curve is required for this quantification.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted saturated solution based on the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualizations

Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a chemical intermediate like **Tert-butyl 4-acetylpiperidine-1-carboxylate**.

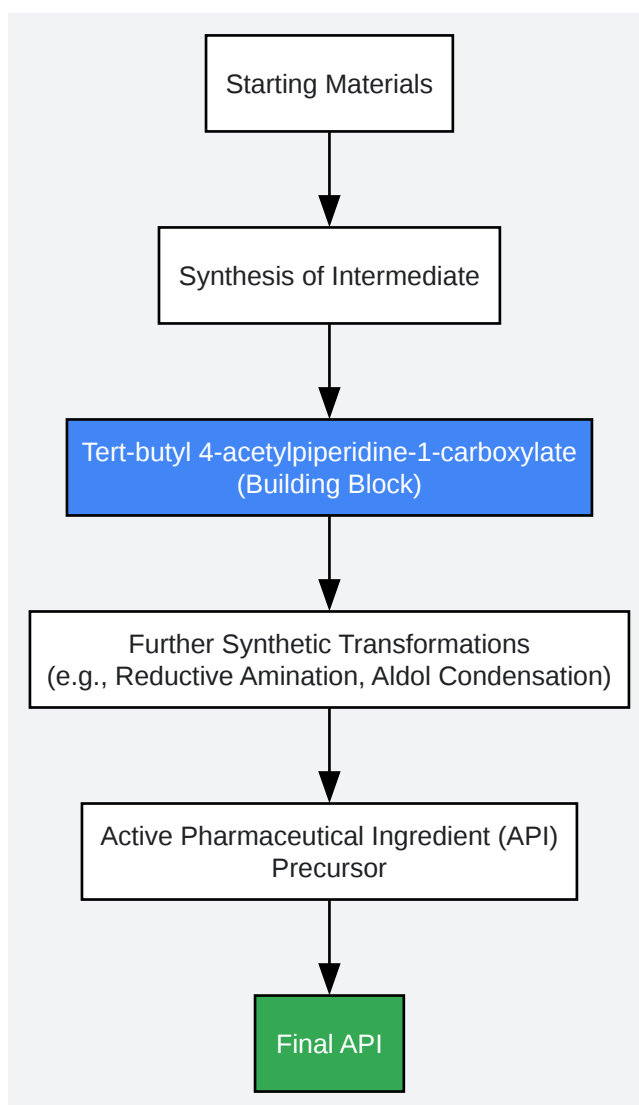


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Caption: Workflow for Solubility Assessment.

Role in Chemical Synthesis

This diagram shows the role of **Tert-butyl 4-acetylpiperidine-1-carboxylate** as a versatile building block in the synthesis of more complex molecules, a primary application in drug development.



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Caption: Role as a Synthetic Building Block.

Conclusion

Tert-butyl 4-acetylpiperidine-1-carboxylate is a crucial intermediate in modern drug discovery, and a thorough understanding of its solubility is paramount for its effective use. While quantitative solubility data is scarce, a qualitative assessment based on its physicochemical properties indicates good solubility in a range of common organic solvents and poor solubility in water. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a reliable methodology. The continued use of this versatile building block in pharmaceutical research underscores the importance of such fundamental characterization.

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